

# Acetomesitylene: A Technical Guide to its Discovery, Synthesis, and Properties

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## Compound of Interest

Compound Name: *Acetylisodurene*

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## Introduction

Acetomesitylene, also known as 2',4',6'-trimethylacetophenone, is an aromatic ketone that has been a subject of interest in organic synthesis and medicinal chemistry. Its unique structure, featuring a sterically hindered carbonyl group, imparts distinct chemical properties and reactivity. This technical guide provides an in-depth overview of the discovery and history of Acetomesitylene, its physicochemical properties, detailed historical synthesis protocols, and the fundamental reaction pathway.

## Historical Perspective and Discovery

The synthesis of Acetomesitylene is rooted in the development of the Friedel-Crafts acylation reaction in the late 19th century. While the exact date of its first synthesis is not definitively documented as a singular "discovery" event, early investigations into the acylation of substituted aromatic compounds laid the groundwork. A key publication by C. R. Noller and Roger Adams in 1924 in the *Journal of the American Chemical Society* detailed the use of aliphatic acid anhydrides for the preparation of ketones via the Friedel-Crafts reaction, which would have included the synthesis of compounds like Acetomesitylene.<sup>[1][2][3]</sup> This work provided a systematic study and reliable method for the synthesis of such ketones, marking a significant step in their accessibility for further research.

The primary route to Acetomesitylene has consistently been the Friedel-Crafts acylation of mesitylene (1,3,5-trimethylbenzene).[4][5][6][7] This reaction, catalyzed by a Lewis acid, typically aluminum chloride, involves the electrophilic substitution of an acetyl group onto the mesitylene ring. The steric hindrance provided by the three methyl groups on the mesitylene ring influences the reaction, generally leading to mono-acylation.[4][6]

## Physicochemical Properties

Acetomesitylene is a colorless to light yellow liquid with a characteristic odor.[8][9] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C <sub>11</sub> H <sub>14</sub> O	[8][9]
Molecular Weight	162.23 g/mol	[8][9]
CAS Number	1667-01-2	[4][5]
Appearance	Clear colorless to light yellow liquid	[8][9]
Boiling Point	235-236 °C (lit.)	[8][9]
Density	0.975 g/mL at 25 °C (lit.)	[8][9]
Refractive Index (n <sub>20</sub> /D)	1.517 (lit.)	[8][9]
Flash Point	> 110 °C (> 230 °F)	[4][10]
Solubility	Insoluble in water; soluble in alcohol and ether.	[9]

## Experimental Protocols: Historical Synthesis of Acetomesitylene

The following protocol is based on the classical Friedel-Crafts acylation method.

# Synthesis of Acetomesitylene via Friedel-Crafts Acylation

This procedure is adapted from early 20th-century methodologies for the acylation of aromatic hydrocarbons.

## Materials:

- Mesitylene (1,3,5-trimethylbenzene)
- Acetic anhydride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Anhydrous solvent (e.g., carbon disulfide or nitrobenzene)
- Hydrochloric acid (concentrated)
- Ice
- Sodium hydroxide solution (10%)
- Anhydrous calcium chloride (or other suitable drying agent)
- Ether (for extraction)

## Equipment:

- Three-necked round-bottom flask
- Reflux condenser with a calcium chloride drying tube
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Separatory funnel

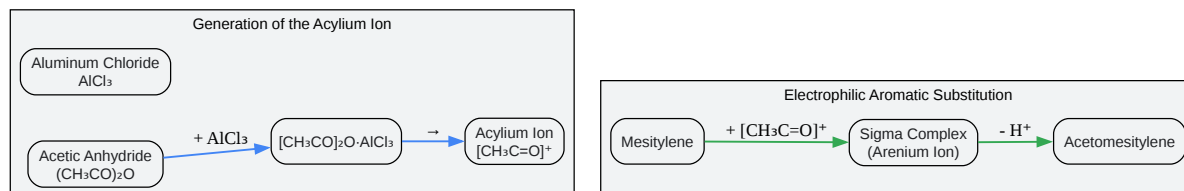
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a clean, dry three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser (fitted with a calcium chloride tube to protect from atmospheric moisture), and a dropping funnel, place anhydrous aluminum chloride and the anhydrous solvent.
- **Addition of Reactants:** Cool the flask in an ice bath. A solution of mesitylene and acetic anhydride in the same anhydrous solvent is prepared and placed in the dropping funnel.
- **Acylation Reaction:** The mesitylene and acetic anhydride solution is added dropwise to the stirred suspension of aluminum chloride over a period of 30-60 minutes, maintaining the temperature below 10 °C. After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 1-2 hours until the evolution of hydrogen chloride gas ceases.
- **Work-up:** The reaction mixture is cooled in an ice bath and then slowly poured onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with ether. The combined organic layers are washed successively with water, 10% sodium hydroxide solution, and again with water.
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous calcium chloride, and the solvent is removed by distillation.
- **Purification:** The crude Acetomesitylene is then purified by vacuum distillation to yield the final product.

## Reaction Pathway

The synthesis of Acetomesitylene via Friedel-Crafts acylation proceeds through a well-established electrophilic aromatic substitution mechanism.



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Caption: Friedel-Crafts acylation of mesitylene to form Acetomesitylene.

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